

# How to improve the stability of GSK2798745 in solution

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## Compound of Interest

Compound Name: GSK2798745

Cat. No.: B607803

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## Technical Support Center: GSK2798745

This technical support center provides researchers, scientists, and drug development professionals with guidance on improving the stability of **GSK2798745** in solution. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental work.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **GSK2798745**?

A1: **GSK2798745** is highly soluble in dimethyl sulfoxide (DMSO) at a concentration of up to 250 mg/mL.<sup>[1][2]</sup> For experimental use, it is advisable to prepare a high-concentration stock solution in DMSO.

Q2: My **GSK2798745** is not fully dissolving. What should I do?

A2: If you observe precipitation or phase separation, you can gently heat the solution to 37°C and use sonication in an ultrasonic bath to aid dissolution.<sup>[1]</sup> Ensure you are using a newly opened or anhydrous grade of DMSO, as absorbed moisture can affect solubility.

Q3: What are the recommended storage conditions for **GSK2798745** solutions?

A3: The stability of **GSK2798745** in solution is highly dependent on storage temperature. To prevent degradation, it is crucial to follow the recommended storage guidelines. For optimal

stability, stock solutions should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles, which can lead to degradation.<sup>[1]</sup> It is also recommended to protect the solutions from light.<sup>[1]</sup>

Q4: How long can I store **GSK2798745** stock solutions?

A4: The permissible storage duration depends on the temperature. Please refer to the table below for detailed storage recommendations.

## Data Presentation

Table 1: Recommended Storage Conditions for **GSK2798745** Stock Solutions

| Storage Temperature | Recommended Duration | Source |
|---------------------|----------------------|--------|
| -80°C               | Up to 2 years        |        |
| -20°C               | Up to 1 year         |        |
| 4°C (Powder)        | Up to 2 years        |        |
| -20°C (Powder)      | Up to 3 years        |        |

Table 2: Example Formulations for In Vivo Studies

For researchers conducting in vivo experiments, achieving a stable and biocompatible formulation is critical. Below are examples of formulations that have been used for **GSK2798745**.

| Formulation Component          | Protocol 1       | Protocol 2       | Protocol 3       | Protocol 4    |
|--------------------------------|------------------|------------------|------------------|---------------|
| Solvent/Vehicle                |                  |                  |                  |               |
| DMSO                           | 10%              | 10%              | 10%              | 3% (v/v)      |
| PEG300                         | 40%              | -                | -                | -             |
| Tween-80                       | 5%               | -                | -                | -             |
| Saline                         | 45%              | -                | -                | -             |
| 20% SBE- $\beta$ -CD in Saline | -                | 90%              | -                | -             |
| Corn Oil                       | -                | -                | 90%              | -             |
| 20% Captisol® (w/v) in water   | -                | -                | -                | 97%           |
| Resulting Solubility           | $\geq 2.5$ mg/mL | $\geq 2.5$ mg/mL | $\geq 2.5$ mg/mL | Not specified |
| Source                         |                  |                  |                  |               |

## Experimental Protocols

Protocol: Preparation of **GSK2798745** Stock Solution (10 mM in DMSO)

- Materials:
  - GSK2798745** powder (M.Wt: 460.53 g/mol )
  - Anhydrous, high-purity DMSO
  - Sterile, amber microcentrifuge tubes or vials
  - Calibrated analytical balance
  - Vortex mixer

- Sonicator (optional)
- Procedure:
  1. Equilibrate the **GSK2798745** powder to room temperature before opening the container to prevent condensation.
  2. Weigh the desired amount of **GSK2798745** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.605 mg of **GSK2798745**.
  3. Add the appropriate volume of DMSO to the powder. For a 10 mM solution, if you weighed 4.605 mg, add 1 mL of DMSO.
  4. Vortex the solution until the powder is completely dissolved. If necessary, gently warm the tube to 37°C or place it in an ultrasonic bath for a short period to aid dissolution.
  5. Once fully dissolved, aliquot the stock solution into single-use amber vials to protect from light and to minimize freeze-thaw cycles.
  6. Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

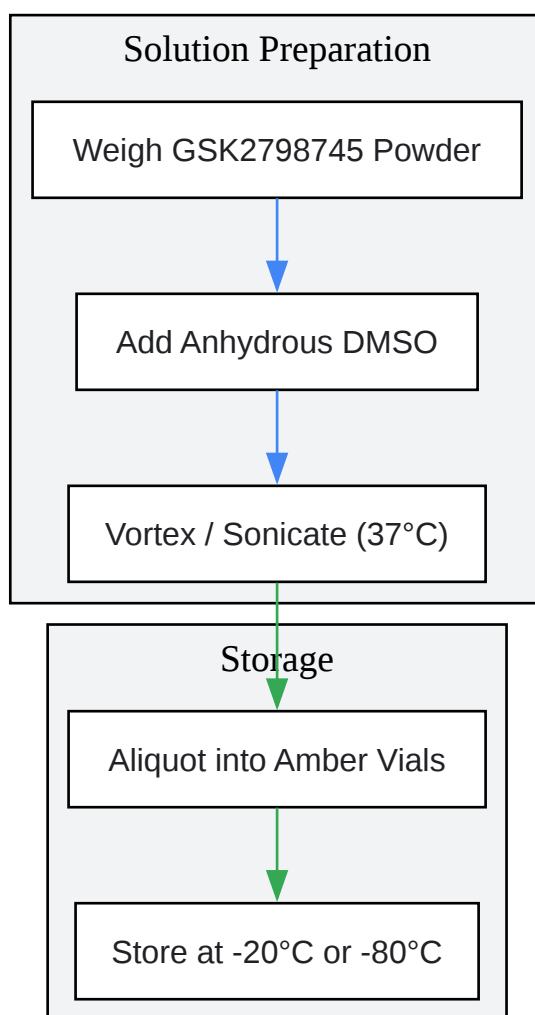
#### Protocol: Analysis of **GSK2798745** Formulation by LC-MS/MS

This protocol is adapted from a method used to confirm dose formulation analysis.

- Sample Preparation:
  1. Dilute an aliquot of the **GSK2798745** formulation with a mixture of water and acetonitrile.
  2. Add a known concentration of an internal standard (e.g., Fexofenadine).
  3. Vortex the sample to ensure it is well-mixed.
- LC-MS/MS Analysis:
  1. Inject the prepared sample into a liquid chromatography system.

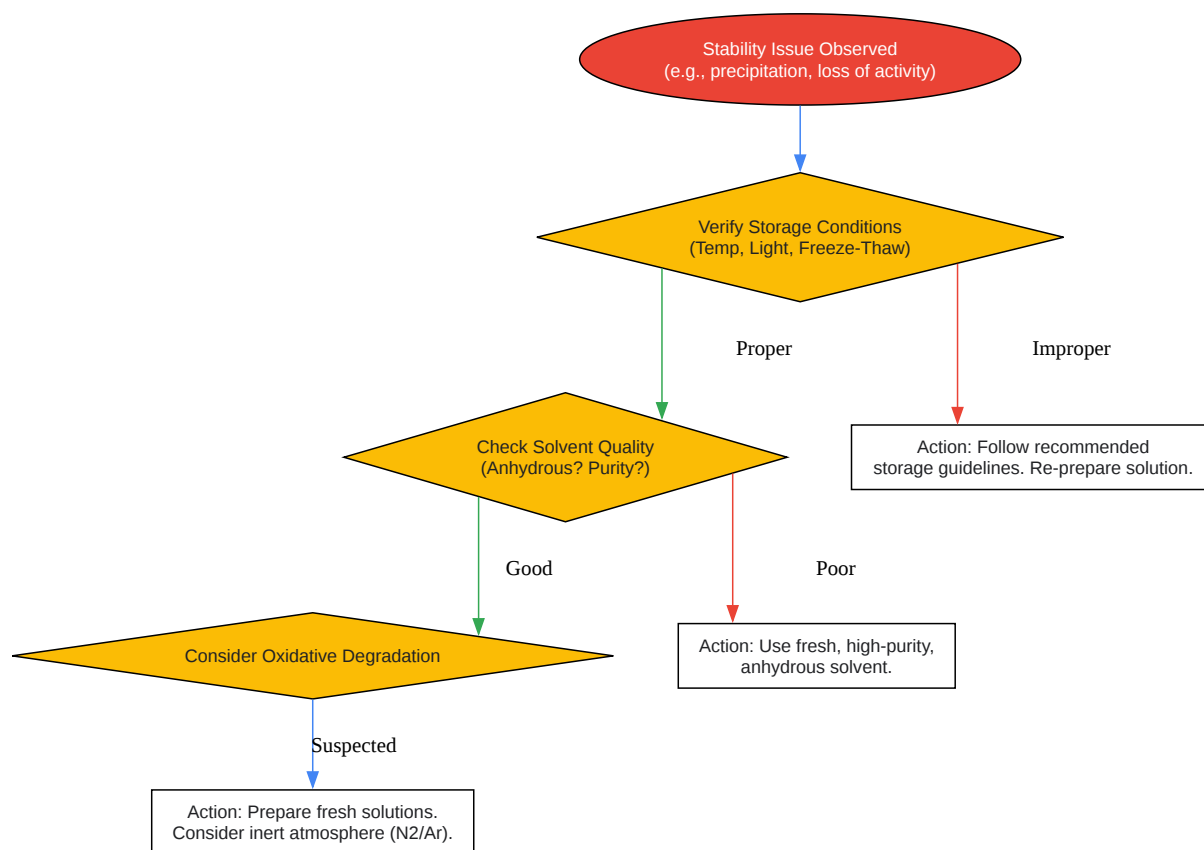
2. Perform chromatographic separation using a reverse-phase C18 column (e.g., Waters Acquity UPLC HSS T3).
3. Use a gradient elution method with appropriate mobile phases (e.g., water and acetonitrile with a suitable modifier like formic acid).
4. Detect and quantify **GSK2798745** and the internal standard using a tandem mass spectrometer (e.g., Sciex API 5000) in multiple reaction monitoring (MRM) mode.

## Mandatory Visualization



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Figure 1. Experimental workflow for preparing and storing **GSK2798745** stock solutions.



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Figure 2. Troubleshooting guide for **GSK2798745** solution stability issues.

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## References

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